

Comprehensive Safety and Handling Protocol for SNT-207858 Free Base

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Compound of Interest

Compound Name: SNT-207858 free base

Cat. No.: B2846375

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This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **SNT-207858 free base**. Adherence to these protocols is critical to ensure personal safety and minimize environmental impact.

Hazard Summary

SNT-207858 free base is a chemical compound that requires careful handling due to its significant health and environmental hazards. It is classified as harmful if swallowed, toxic in contact with skin, and capable of causing severe skin burns and eye damage. Furthermore, it may elicit an allergic skin reaction and has the potential to cause organ damage to the stomach, large intestine, and lymph nodes through prolonged or repeated oral exposure. The compound is also very toxic to aquatic life with long-lasting effects.

| Hazard Statement | GHS Classification |
|---|--|
| H302: Harmful if swallowed | Acute toxicity (Oral) - Category 4 |
| H311: Toxic in contact with skin | Acute toxicity (Dermal) - Category 3 |
| H314: Causes severe skin burns and eye damage | Skin corrosion - Category 1A; Serious eye damage - Category 1 |
| H317: May cause an allergic skin reaction | Skin sensitisation - Sub-category 1A |
| H373: May cause damage to organs (Stomach, large intestine, lymph node) through prolonged or repeated exposure if swallowed | Specific target organ toxicity - repeated exposure (Oral) - Category 2 |
| H410: Very toxic to aquatic life with long lasting effects | Short-term (acute) aquatic hazard - Category 1; Long-term (chronic) aquatic hazard - Category 1 |

Operational Plan: Safe Handling Procedures

Strict adherence to the following procedures is mandatory when working with **SNT-207858 free base**.

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of vapors or aerosols.
- An eyewash station and safety shower must be readily accessible in the immediate work area.

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber) at all times. Change gloves immediately if they become contaminated.
- Eye and Face Protection: Use safety glasses with side-shields or goggles. A face shield is required when there is a risk of splashing.

- Skin and Body Protection: A lab coat or chemical-resistant apron must be worn. Ensure that all skin is covered. Contaminated work clothing must not be allowed out of the workplace.

3. Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe mist or vapors.
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials.

Emergency and First Aid Procedures

| Exposure Route | First Aid Measures |
|----------------|---|
| Inhalation | Move the individual to fresh air. If breathing is difficult, seek immediate medical attention. |
| Skin Contact | Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. |
| Ingestion | Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink two glasses of water at most. Seek immediate medical attention. |

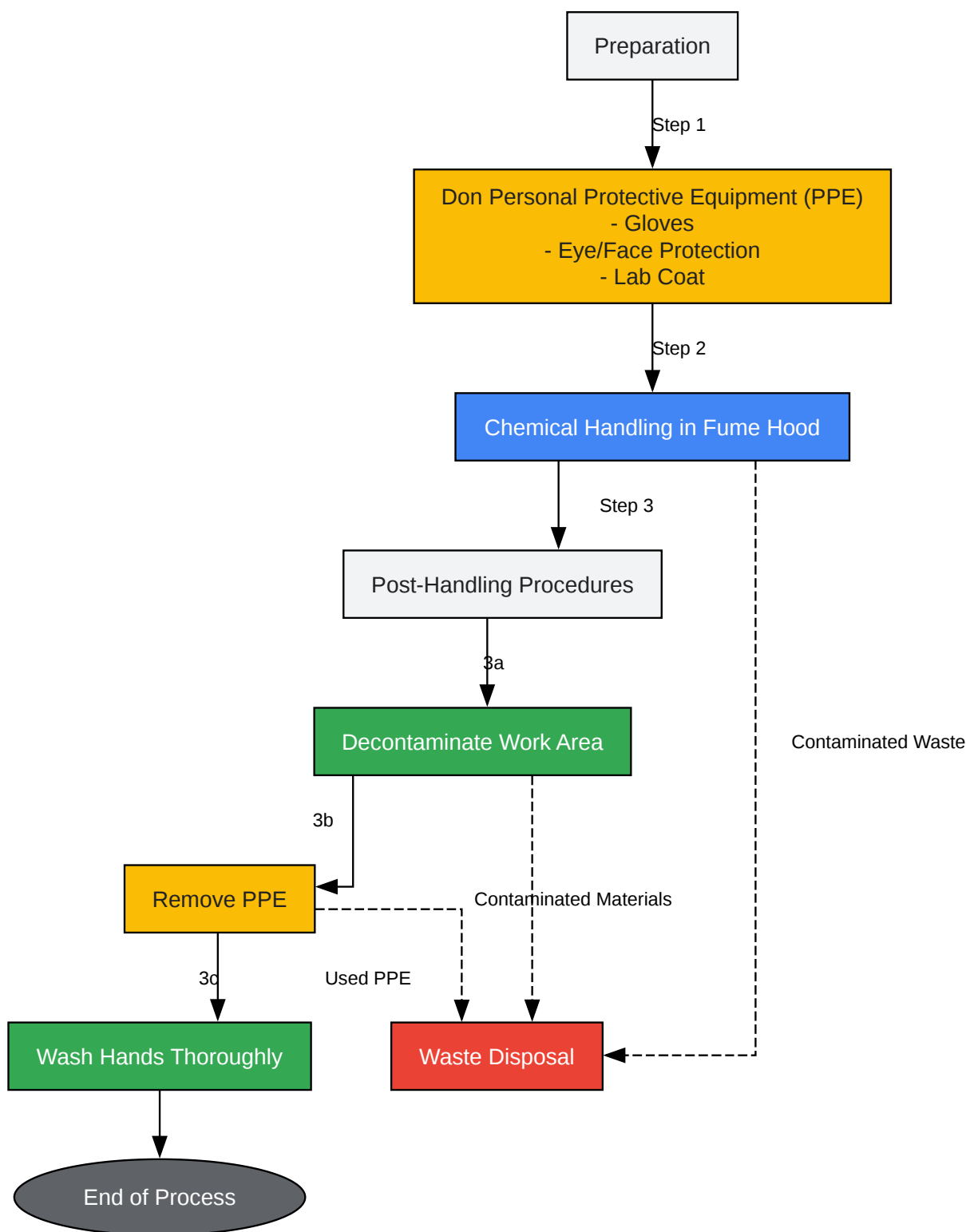
Spill and Disposal Plan

1. Spill Response:

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.
- Do not allow the product to enter drains or waterways.

2. Waste Disposal:

- Dispose of all waste materials, including contaminated PPE, in accordance with federal, state, and local environmental regulations.
- Do not dispose of **SNT-207858 free base** down the drain.



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Caption: Workflow for the safe handling of **SNT-207858 free base**.

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